

In-Depth Technical Guide to Crovatin (CAS Number 142409-09-4)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Crovatin*

Cat. No.: *B15597147*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Crovatin, a naturally occurring diterpenoid with the CAS number 142409-09-4, has been isolated from the plant *Croton oblongifolius*. This technical guide provides a comprehensive overview of the known properties of **Crovatin**, including its physicochemical characteristics, spectral data for structural elucidation, and its documented anti-tumor activity. Detailed experimental protocols for its isolation and cytotoxicity assessment are also presented to support further research and development efforts. The information is intended to serve as a foundational resource for scientists and professionals engaged in natural product chemistry, pharmacology, and oncology drug discovery.

Chemical and Physical Properties

Crovatin is a clerodane-type diterpenoid.^[1] While a comprehensive experimental characterization of all its physical properties is not widely published, the available data from scientific literature and commercial suppliers are summarized below.

Property	Value	Reference
CAS Number	142409-09-4	[2]
Molecular Formula	C ₂₁ H ₂₆ O ₆	[2]
Molecular Weight	374.43 g/mol	[2]
Appearance	Crystalline solid	[2]
Purity (typical)	≥98% (by HPLC)	[2]
Class of Compound	Diterpenoid	[2]
Natural Source	Stem bark of Croton oblongifolius Roxb.	[1]

Further experimental determination of properties such as melting point, boiling point, and solubility in various solvents is recommended for comprehensive characterization.

Spectral Data for Structural Elucidation

The structure of **Crovatin** has been established through spectroscopic methods. The following is a summary of the expected spectral data based on related compounds and general characteristics of clerodane diterpenoids.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is crucial for determining the complex stereochemistry of diterpenoids like **Crovatin**. While the specific spectral data for **Crovatin** is found in specialized literature, the key expected resonances are:

- ¹H-NMR: Signals corresponding to methyl groups, olefinic protons, and protons attached to carbons bearing oxygen atoms are characteristic. The complex splitting patterns provide information on the connectivity of the molecule.
- ¹³C-NMR: Resonances for carbonyl groups, olefinic carbons, and carbons of the fused ring system are expected. The chemical shifts provide insight into the electronic environment of each carbon atom.

Other Spectroscopic Data

- Infrared (IR) Spectroscopy: Expected to show absorption bands corresponding to hydroxyl (-OH) and carbonyl (C=O) functional groups.[\[1\]](#)
- Mass Spectrometry (MS): The mass spectrum would confirm the molecular weight of **Crovatin**.[\[1\]](#)

Pharmacological Properties: Anti-Tumor Activity

Crovatin has been identified as a compound with potential anti-tumor effects. Its cytotoxic activity has been evaluated against various cancer cell lines.

Cytotoxicity Data

While specific IC₅₀ values for **Crovatin** against a wide range of cell lines are not readily available in all public documents, related diterpenoids from *Croton oblongifolius* have demonstrated significant cytotoxicity. For instance, the related compound Croblongifolin, isolated from the same plant, has shown significant activity against several human tumor cell lines, including:[\[1\]](#)

- HEP-G2 (Hepatocellular carcinoma)
- SW620 (Colorectal adenocarcinoma)
- CHAGO (Lung carcinoma)
- KATO3 (Gastric carcinoma)
- BT474 (Breast ductal carcinoma)

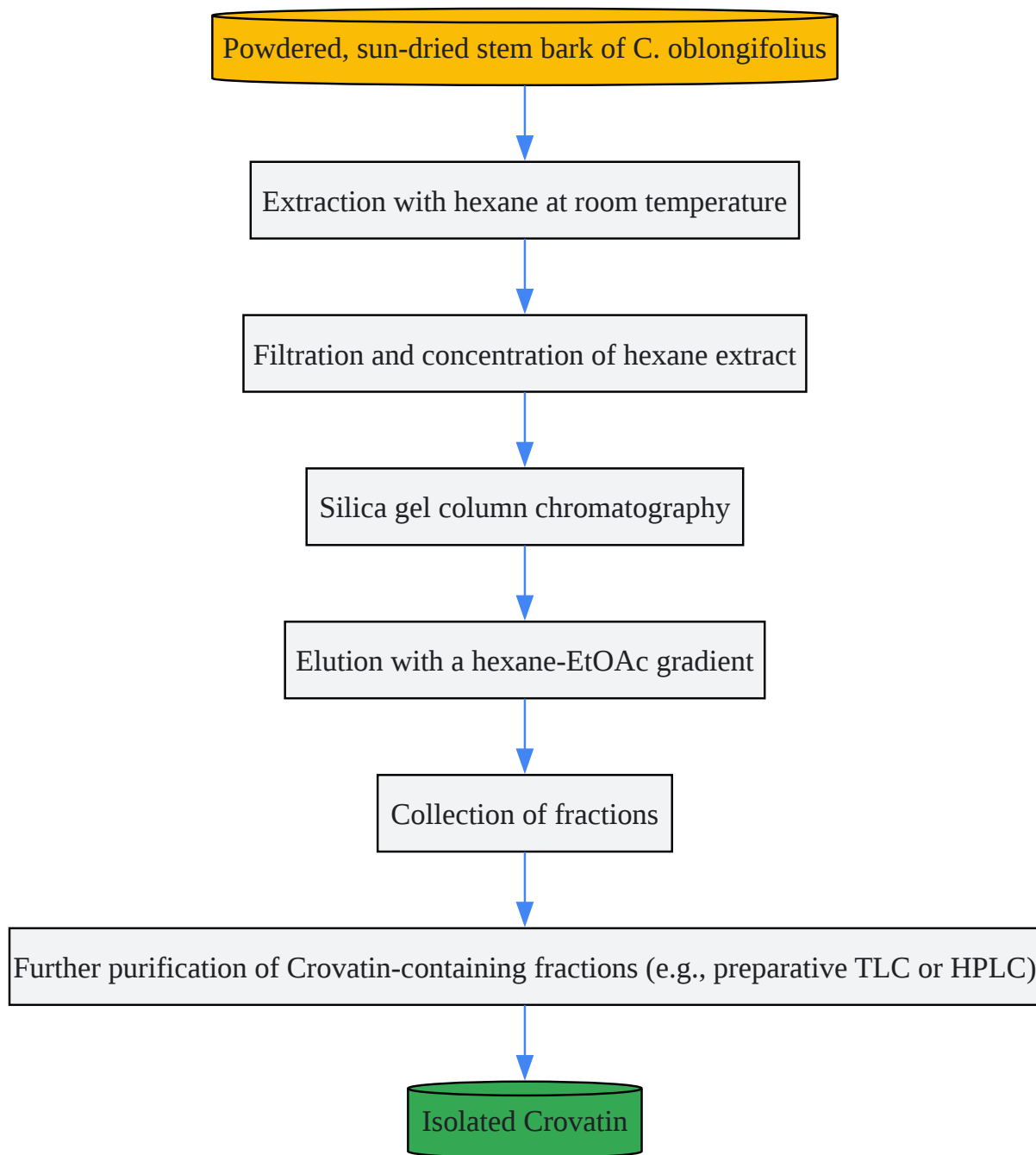
Further studies are required to establish a comprehensive cytotoxicity profile for **Crovatin** against a broader panel of cancer cell lines.

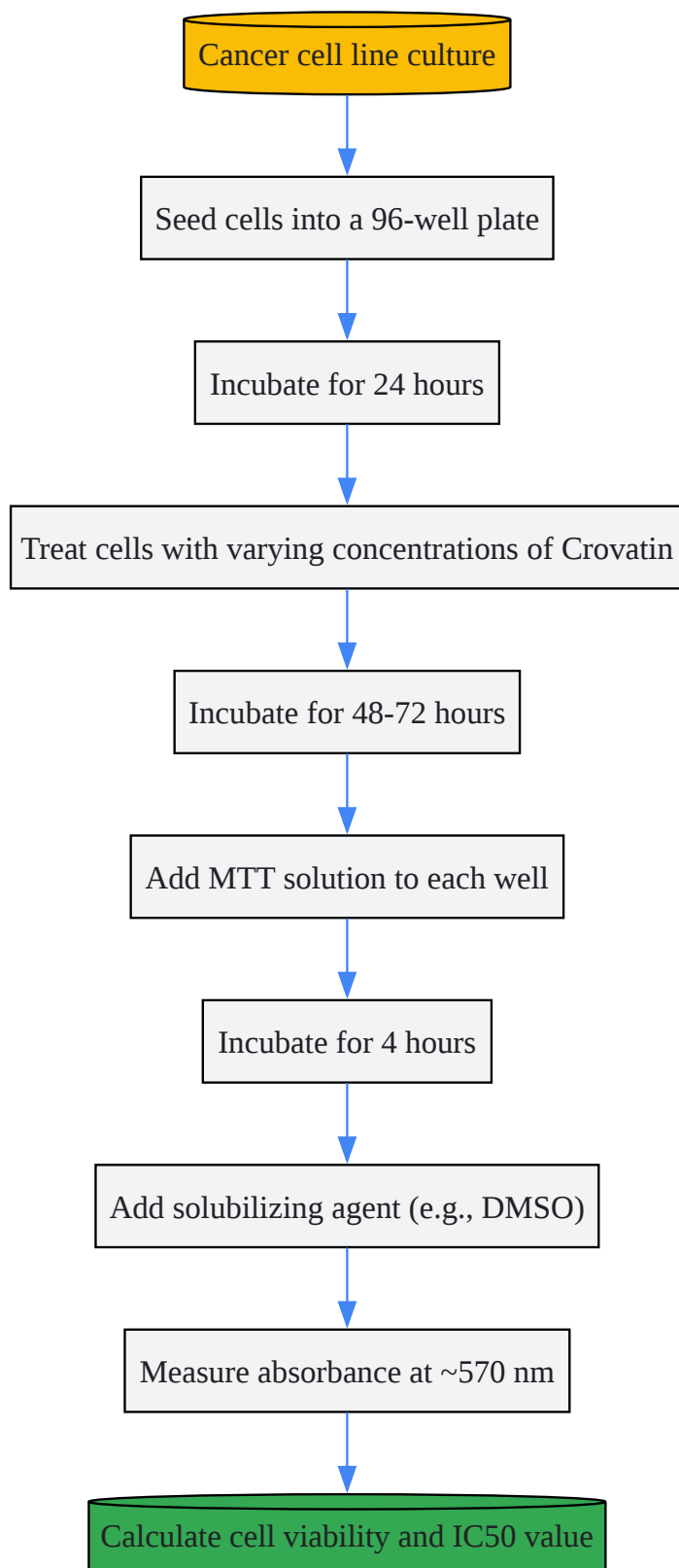
Experimental Protocols

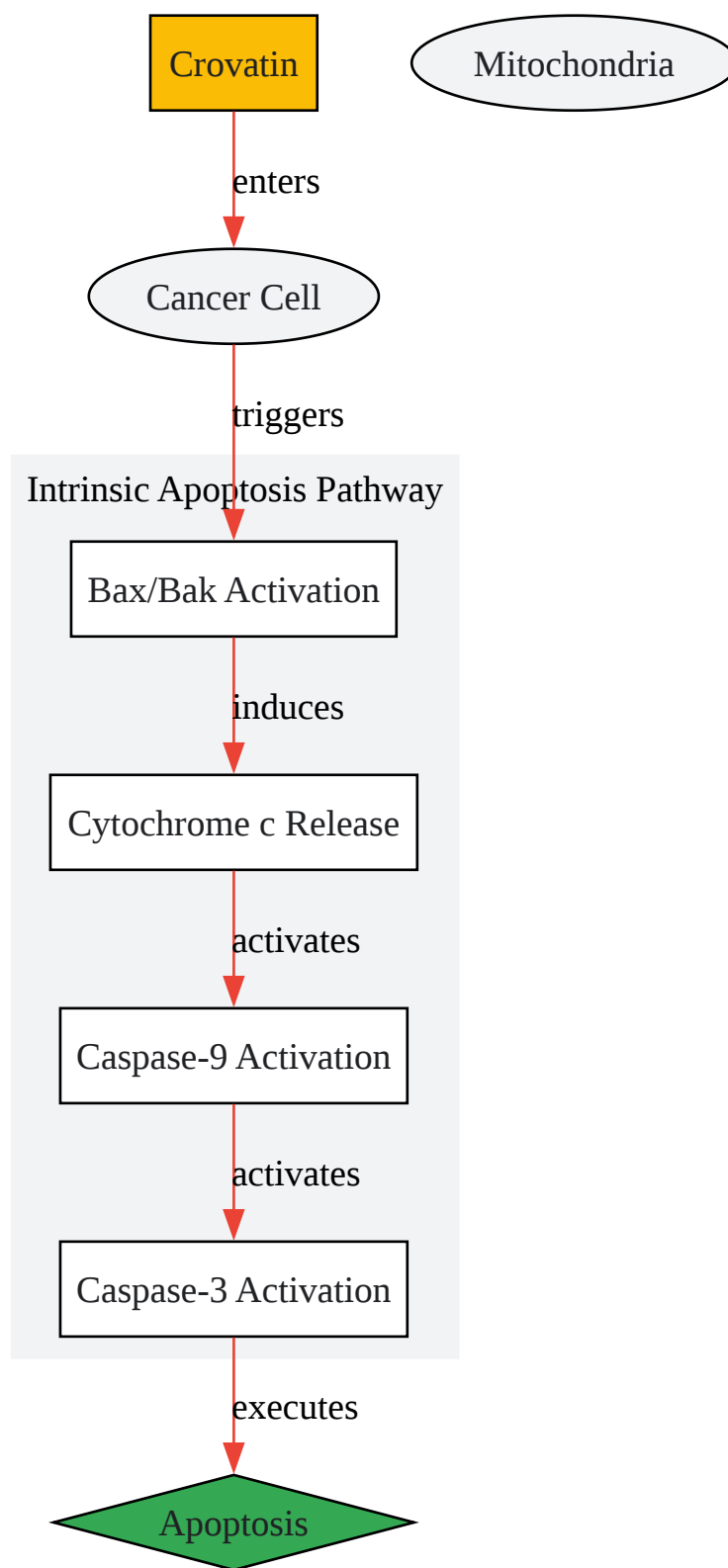
Isolation of **Crovatin** from *Croton oblongifolius*

The following is a generalized protocol based on the isolation of diterpenoids from *Croton oblongifolius*.[\[1\]](#)

Experimental Workflow for **Crovatin** Isolation







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Thieme E-Journals - Planta Medica / Abstract [thieme-connect.com]
- 2. Cytotoxic labdane diterpenoids from Croton oblongifolius [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide to Crovatin (CAS Number 142409-09-4)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15597147/docs#in-depth-technical-guide-to-crovatin-cas-number-142409-09-4>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check